Spectroscopic Data of 3-(4-Isopropylphenoxy)piperidine: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4-Isopropylphenoxy)piperidine*
CAS No.:	*946726-03-0*
Cat. No.:	*B1391319*

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This technical guide provides a detailed analysis of the expected spectroscopic data for the compound **3-(4-Isopropylphenoxy)piperidine**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental spectroscopic principles with practical insights to offer a comprehensive understanding of the molecule's structural characterization through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As direct experimental data for this specific molecule is not readily available in public databases, this guide presents a robust, predictive analysis based on the well-established spectral characteristics of its constituent functional groups: the piperidine ring and the 4-isopropylphenoxy moiety.

Introduction: The Structural Significance of 3-(4-Isopropylphenoxy)piperidine

Piperidine and its derivatives are fundamental scaffolds in medicinal chemistry, appearing in numerous pharmaceuticals and biologically active compounds.[1] The linkage of a piperidine ring to a substituted phenoxy group, as in **3-(4-Isopropylphenoxy)piperidine**, creates a molecule with potential applications in various therapeutic areas. Accurate structural elucidation is the cornerstone of drug discovery and development, ensuring the identity and purity of a

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synthesized compound. Spectroscopic techniques such as NMR, IR, and MS are indispensable tools in this process, each providing a unique piece of the structural puzzle. This guide will delve into the anticipated spectral signatures of **3-(4-Isopropylphenoxy)piperidine**, offering a predictive blueprint for its characterization.

Molecular Structure and Key Features

To comprehend the spectroscopic data, it is essential to first visualize the molecular structure of **3-(4-Isopropylphenoxy)piperidine** and identify its key features that will give rise to distinct spectral signals.

Figure 2: Key ^{1}H-^{1}H NMR correlations for **3-(4-Isopropylphenoxy)piperidine**.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide information on the number of unique carbon environments in the molecule.

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Carbon(s)	Predicted Chemical Shift (δ, ppm)	Justification
Aromatic (C-1')	~ 155 - 158	The aromatic carbon directly attached to the ether oxygen is significantly deshielded.
Aromatic (C-4')	~ 140 - 145	The aromatic carbon bearing the isopropyl group.
Aromatic (C-3', C-5')	~ 127 - 130	Aromatic carbons ortho to the isopropyl group.
Aromatic (C-2', C-6')	~ 115 - 120	Aromatic carbons ortho to the ether oxygen.
Piperidine (C-3)	~ 70 - 75	The carbon atom bonded to the electronegative oxygen atom is shifted downfield.
Piperidine (C-2, C-6)	~ 45 - 50	Carbons adjacent to the nitrogen atom. Based on piperidine itself, these are expected around 47 ppm. [2]
Isopropyl (CH)	~ 33 - 36	The methine carbon of the isopropyl group.
Piperidine (C-4, C-5)	~ 25 - 30	The remaining piperidine carbons are in a more shielded, alkane-like environment.
Isopropyl (CH_3)	~ 23 - 25	The two equivalent methyl carbons of the isopropyl group.

Table 2: Predicted ^{13}C NMR Data for **3-(4-Isopropylphenoxy)piperidine**.

Infrared (IR) Spectroscopy

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IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) if it is a liquid or oil. If it is a solid, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for both liquid and solid samples with minimal preparation.

- Data Acquisition: The IR spectrum is typically recorded over the range of 4000-400 cm^{-1}. A background spectrum of the empty sample holder (or pure KBr for a pellet) should be acquired and subtracted from the sample spectrum.

Predicted IR Spectrum

The IR spectrum of **3-(4-Isopropylphenoxy)piperidine** will be a composite of the absorptions from the piperidine and the substituted benzene ring.

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Functional Group	Predicted Absorption Range (cm^{-1})	Vibration Type	Justification
N-H	3300 - 3500 (moderate, broad)	Stretching	Characteristic of a secondary amine. The broadness is due to hydrogen bonding. [3]
C-H (aromatic)	3000 - 3100 (weak to moderate)	Stretching	Aromatic C-H stretching vibrations.
C-H (aliphatic)	2850 - 3000 (strong)	Stretching	C-H stretching of the piperidine and isopropyl groups.
C=C (aromatic)	1450 - 1600 (moderate, sharp)	Stretching	Aromatic ring stretching vibrations.
C-O (aryl ether)	1200 - 1275 (strong)	Asymmetric Stretching	Characteristic strong absorption for aryl-alkyl ethers.
C-O (aryl ether)	1000 - 1075 (moderate)	Symmetric Stretching	Another characteristic absorption for aryl-alkyl ethers.
C-N	1020 - 1250 (weak to moderate)	Stretching	C-N stretching of the piperidine ring.
C-H (out-of-plane bend)	800 - 850 (strong)	Bending	Characteristic of a 1,4-disubstituted (para) benzene ring.

Table 3: Predicted IR Absorption Bands for **3-(4-Isopropylphenoxy)piperidine**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

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Experimental Protocol: MS Data Acquisition

- Ionization Method: Electrospray ionization (ESI) is a suitable soft ionization technique that would likely produce a prominent protonated molecular ion $[M+H]^+$. Electron ionization (EI) can also be used to induce more extensive fragmentation, providing more structural information.
- Mass Analyzer: A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or ion trap. High-resolution mass spectrometry (HRMS) is particularly valuable for determining the exact molecular formula.
- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or coupled with a chromatographic technique like gas chromatography (GC-MS) or liquid chromatography (LC-MS) for separation from any impurities.

Predicted Mass Spectrum

The mass spectrum of **3-(4-Isopropylphenoxy)piperidine** (Molecular Formula: $C_{14}H_{21}NO$, Molecular Weight: 219.32 g/mol) will show a molecular ion peak and several characteristic fragment ions.

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m/z	Proposed Fragment	Justification
219 (EI) / 220 (ESI)	$[M]^{+\cdot}$ / $[M+H]^+$	Molecular ion (EI) or protonated molecular ion (ESI).
204	$[M - CH_3]^+$	Loss of a methyl group from the isopropyl moiety.
135	$[C_9H_{11}O]^+$	Cleavage of the C-O bond, retaining the 4-isopropylphenoxy fragment.
84	$[C_5H_8N]^+$	Alpha-cleavage of the piperidine ring, a common fragmentation pathway for piperidines. [4]
56	$[C_4H_8]^{+\cdot}$	Further fragmentation of the piperidine ring.

Table 4: Predicted Key Fragments in the Mass Spectrum of **3-(4-Isopropylphenoxy)piperidine**.

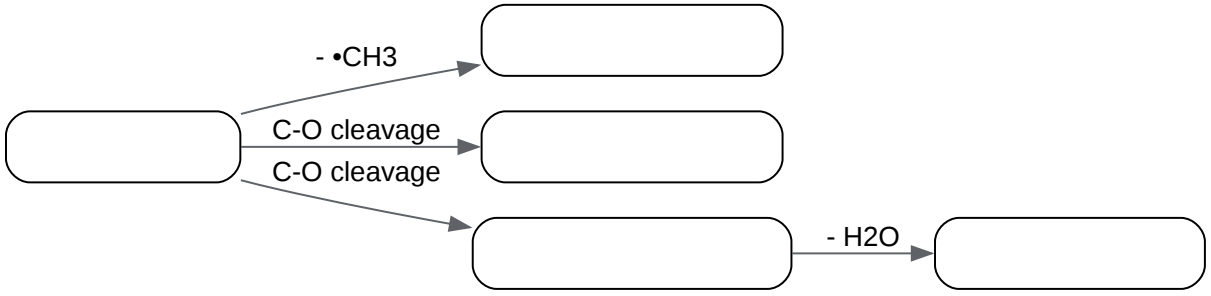

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Figure 3: Predicted Mass Spectrometry Fragmentation Pathway.

Conclusion

This technical guide has provided a comprehensive, predictive analysis of the NMR, IR, and MS spectroscopic data for **3-(4-Isopropylphenoxy)piperidine**. By understanding the expected chemical shifts, vibrational frequencies, and fragmentation patterns based on the constituent parts of the molecule, researchers can confidently identify and characterize this compound. The detailed protocols and interpretations presented herein serve as a valuable resource for scientists engaged in the synthesis, purification, and analysis of novel piperidine-based compounds, ensuring the scientific integrity and accelerating the progress of their research endeavors.

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